

Application Notes and Protocols: Preparing Batimastat Sodium Salt Stock Solution in DMSO

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Compound of Interest

Compound Name: Batimastat sodium salt

Cat. No.: B10752408

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Batimastat is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), playing a crucial role in research related to cancer biology, angiogenesis, and tissue remodeling.[1] Proper preparation and storage of Batimastat stock solutions are critical for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for preparing a stock solution of **Batimastat sodium salt** using dimethyl sulfoxide (DMSO), along with essential data on its chemical properties, mechanism of action, and handling procedures.

Quantitative Data Summary

The following table summarizes the key quantitative properties of Batimastat and its sodium salt.

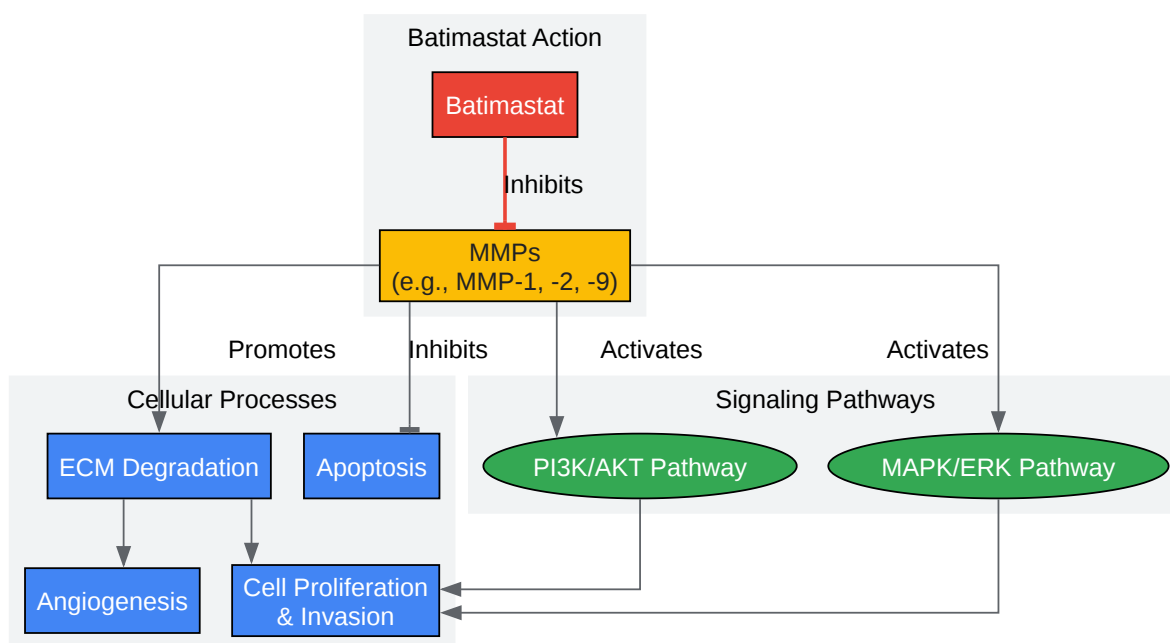
Parameter	Value	Source(s)
Compound Name	Batimastat Sodium Salt	[2]
Synonyms	BB-94 Sodium Salt	[2]
Molecular Weight	499.62 g/mol	[2]
Chemical Formula	C ₂₃ H ₃₀ N ₃ NaO ₄ S ₂	[2]
CAS Number	130464-84-5	[2]
Appearance	White to off-white solid	[2]
Solubility in DMSO	3.57 mg/mL (7.15 mM). Ultrasonic and warming to 60°C may be required.	[2]
IC ₅₀ Values	MMP-1 (3 nM), MMP-2 (4 nM), MMP-9 (4 nM), MMP-7 (6 nM), MMP-3 (20 nM)	[1][2]
Storage (Powder)	4°C (sealed, away from moisture) or -20°C for up to 3 years.	[2][3]
Storage (Stock Solution)	-80°C for 6 months to 1 year; -20°C for 1 month. Avoid repeated freeze-thaw cycles.	[2]

Note: Batimastat (non-salt form, CAS: 130370-60-4) has a molecular weight of 477.64 g/mol and higher reported solubility in DMSO of up to 96 mg/mL (200.98 mM).[1] It is crucial to use the correct molecular weight for your specific compound.

Mechanism of Action and Signaling

Batimastat is a synthetic, low-molecular-weight inhibitor of matrix metalloproteinases (MMPs). [4] Its structure contains a hydroxamate moiety that chelates the zinc ion within the catalytic domain of MMPs, effectively blocking their enzymatic activity.[5] MMPs are a family of zinc-dependent endopeptidases that degrade components of the extracellular matrix (ECM).[6] By inhibiting MMPs, Batimastat prevents ECM degradation, which in turn can inhibit tumor

invasion, metastasis, and angiogenesis.[6][7] The activity of MMPs is linked to the activation of signaling pathways such as MAPK/ERK and PI3K/AKT, which regulate cell proliferation and apoptosis.[4] Batimastat's inhibition of MMPs can therefore indirectly influence these critical cellular processes.[4]



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Caption: Batimastat inhibits MMPs, blocking pathways that promote cancer progression.

Experimental Protocols

Materials and Equipment

- **Batimastat sodium salt** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade

- Sterile, amber, or foil-wrapped microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettors and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, recommended)
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Safety Precautions

- Batimastat is a potent pharmaceutical agent. Handle with care in a well-ventilated area or chemical fume hood.^[8]
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to avoid contact with skin and eyes.^{[8][9]}
- DMSO is a combustible liquid and can facilitate the absorption of chemicals through the skin. Handle with caution.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information before starting.^{[8][9]}

Protocol for Preparing a 5 mM Stock Solution

This protocol provides instructions for preparing 1 mL of a 5 mM **Batimastat sodium salt** stock solution. Adjust volumes as needed.

1. Calculation:

- Molecular Weight (MW): 499.62 g/mol
- Desired Concentration (C): 5 mM = 0.005 mol/L
- Desired Volume (V): 1 mL = 0.001 L

- Calculate Mass (m): $m = C \times V \times MW$

- Mass to weigh: $0.005 \text{ mol/L} \times 0.001 \text{ L} \times 499.62 \text{ g/mol} = 0.002498 \text{ g} = 2.50 \text{ mg}$

2. Weighing the Compound:

- Before opening, allow the vial of **Batimastat sodium salt** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh 2.50 mg of the powder directly into the tared tube.

3. Dissolution:

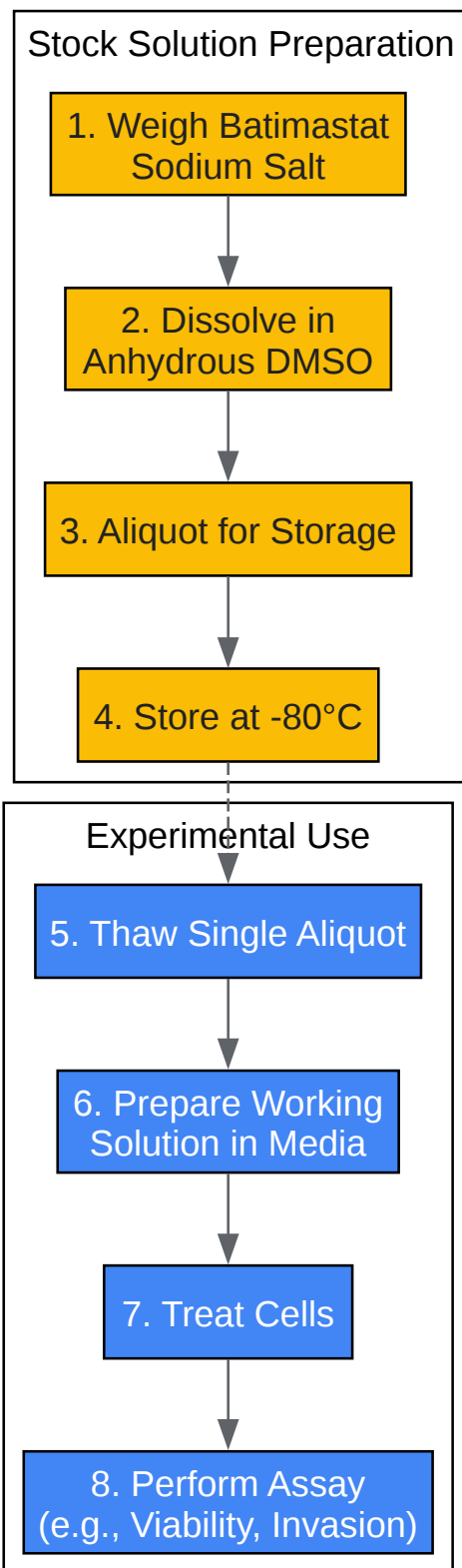
- Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **Batimastat sodium salt**.
- Close the cap tightly and vortex the solution for 1-2 minutes.
- Visually inspect for any undissolved particles. If particles remain, sonicate the tube in an ultrasonic water bath for 5-10 minutes.^{[2][5]} Gentle warming (up to 60°C) can also aid dissolution but should be done cautiously.^[2]
- Ensure the solution is clear and homogenous before proceeding.

4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile, amber, or foil-wrapped microcentrifuge tubes.^{[2][10]}
- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 1 year).^{[2][3]} For short-term storage, -20°C for up to one month is acceptable.^[2]

Application Workflow

The following diagram illustrates the general workflow from stock solution preparation to its application in cell-based assays.



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Caption: Workflow for preparing and using **Batimastat sodium salt** stock solution.

Notes on Handling and Use

- **Hygroscopicity:** DMSO is hygroscopic. Moisture can reduce the solubility of Batimastat.[1] Always use fresh, anhydrous DMSO from a newly opened bottle or a properly stored container.
- **Aqueous Solubility:** Batimastat has very poor solubility in aqueous solutions and may precipitate when the DMSO stock is diluted into cell culture media or buffer.[11] It is recommended to add the diluted working solution to the final volume quickly and mix thoroughly. For in vivo preparations, co-solvents like PEG300 and Tween 80 may be required to maintain solubility.[1][12]
- **Freeze-Thaw Cycles:** Avoid repeated freezing and thawing of the stock solution, as this can lead to degradation of the compound and affect its activity.[2][10] Aliquoting is essential for maintaining the integrity of the stock.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Batimastat Sodium Salt Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752408#preparing-batimastat-sodium-salt-stock-solution-with-dmsol]

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